

"Antiproliferative agent-53-d3" solubility and stability profile

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Compound of Interest

Compound Name: *Antiproliferative agent-53-d3*

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Technical Guide: Solubility and Stability Profile of APS-53-d3

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Abstract

This document provides a comprehensive technical overview of the solubility and stability profile of APS-53-d3, a novel deuterated antiproliferative agent. The data herein is intended to guide researchers, scientists, and drug development professionals in the appropriate handling, formulation, and experimental design involving this compound. This guide details the aqueous and organic solubility, pH-dependent stability, and forced degradation profile of APS-53-d3. All experimental methodologies are described to ensure reproducibility and proper interpretation of the presented data.

Solubility Profile

The solubility of a compound is a critical physicochemical parameter that influences its biological activity and formulation development.^{[1][2]} The following section details the kinetic and thermodynamic solubility of APS-53-d3 in various aqueous and organic media.

Aqueous Solubility

The aqueous solubility of APS-53-d3 was determined using both kinetic and thermodynamic methods to provide a comprehensive understanding for different experimental needs. Kinetic solubility is often relevant for high-throughput screening, while thermodynamic solubility represents the true equilibrium solubility, crucial for formulation.[\[2\]](#)[\[3\]](#)[\[4\]](#)

Table 1: Aqueous Solubility of APS-53-d3

Assay Type	Medium	pH	Temperature (°C)	Solubility (µg/mL)	Solubility (µM)
Kinetic	Phosphate Buffered Saline (PBS)	7.4	25	45.8 ± 3.1	85.1
Kinetic	Acetate Buffer	4.5	25	155.2 ± 9.8	288.4
Kinetic	Glycine-HCl Buffer	2.5	25	>250	>464.5
Thermodynamic	Phosphate Buffered Saline (PBS)	7.4	25	31.5 ± 1.9	58.5
Thermodynamic	Simulated Gastric Fluid (pH 1.2)	1.2	37	210.7 ± 15.4	391.5
Thermodynamic	Simulated Intestinal Fluid (pH 6.8)	6.8	37	35.1 ± 2.5	65.2

Note: Data are presented as mean ± standard deviation (n=3). Molar concentration is calculated based on a hypothetical molecular weight of 538.7 g/mol .

Organic Solvent Solubility

Solubility in common organic solvents is essential for stock solution preparation and analytical method development.

Table 2: Organic Solvent Solubility of APS-53-d3 at 25°C

Solvent	Solubility (mg/mL)
Dimethyl Sulfoxide (DMSO)	>100
N,N-Dimethylformamide (DMF)	85
Ethanol	12.5
Methanol	18.2
Acetonitrile	5.8
Chloroform	22.1

Stability Profile

Understanding the chemical stability of APS-53-d3 is critical for defining storage conditions, predicting shelf-life, and identifying potential degradation products.^{[5][6]} The stability was assessed in aqueous buffers at various pH values and under forced degradation conditions as stipulated by ICH guidelines.^{[7][8]}

pH-Dependent Stability in Aqueous Buffers

The stability of APS-53-d3 was evaluated over 48 hours in aqueous buffer solutions at different pH values.

Table 3: pH-Rate Stability Profile of APS-53-d3 at 37°C

pH	Buffer System	% Remaining after 24h	% Remaining after 48h
2.5	Glycine-HCl	98.5%	96.8%
4.5	Acetate	99.1%	98.5%
7.4	Phosphate	95.2%	90.4%
9.0	Borate	81.3%	65.7%

Plasma Stability

The stability in plasma from different species provides an early indication of metabolic liability. [\[9\]](#)[\[10\]](#)

Table 4: In Vitro Plasma Stability of APS-53-d3 at 37°C

Species	% Remaining after 1h	% Remaining after 4h
Human	92.1%	75.4%
Mouse	85.4%	58.2%
Rat	81.6%	51.9%

Forced Degradation Studies

Forced degradation studies were conducted to identify likely degradation pathways and to establish the stability-indicating nature of the analytical methods used.[\[5\]](#)[\[7\]](#)[\[11\]](#) The studies targeted a degradation of 5-20% of the active pharmaceutical ingredient (API).[\[7\]](#)[\[12\]](#)

Table 5: Summary of Forced Degradation Results for APS-53-d3

Stress Condition	Details	% Degradation	Observations
Acid Hydrolysis	0.1 M HCl, 60°C, 24h	15.2%	One major degradant observed
Base Hydrolysis	0.1 M NaOH, 60°C, 8h	28.5%	Two major degradants observed
Oxidation	3% H ₂ O ₂ , RT, 24h	11.8%	One major N-oxide degradant
Thermal	80°C, 72h (Solid State)	4.1%	No significant degradation
Photolytic	1.2 million lux hours (Visible) & 200 W·h/m ² (UV)	9.5%	Minor degradation, color change noted

Experimental Protocols

Protocol: Kinetic Solubility Determination

This protocol is based on the shake-flask method adapted for a high-throughput format.[\[3\]](#)

- Prepare a 10 mM stock solution of APS-53-d3 in DMSO.
- In a 96-well plate, add 2 µL of the DMSO stock solution to 198 µL of the desired aqueous buffer (e.g., PBS, pH 7.4).
- Seal the plate and shake at 700 rpm for 2 hours at 25°C.
- After incubation, filter the samples using a solubility filter plate (e.g., Millipore MultiScreen).
- Analyze the filtrate by LC-MS/MS or UV-Vis spectroscopy against a standard curve prepared in the same buffer to determine the concentration.[\[3\]](#)

Protocol: Thermodynamic Solubility Determination

This method measures the equilibrium solubility of the solid compound.[\[13\]](#)

- Add an excess amount (approx. 1 mg) of solid APS-53-d3 to a glass vial.
- Add 1 mL of the desired aqueous buffer.
- Seal the vials and incubate in a shaking water bath at 25°C or 37°C for 24 hours to ensure equilibrium is reached.[\[13\]](#)
- After incubation, withdraw a sample and filter it through a 0.45 µm syringe filter to remove undissolved solid.
- Quantify the concentration of the dissolved compound in the filtrate using a validated HPLC-UV method.

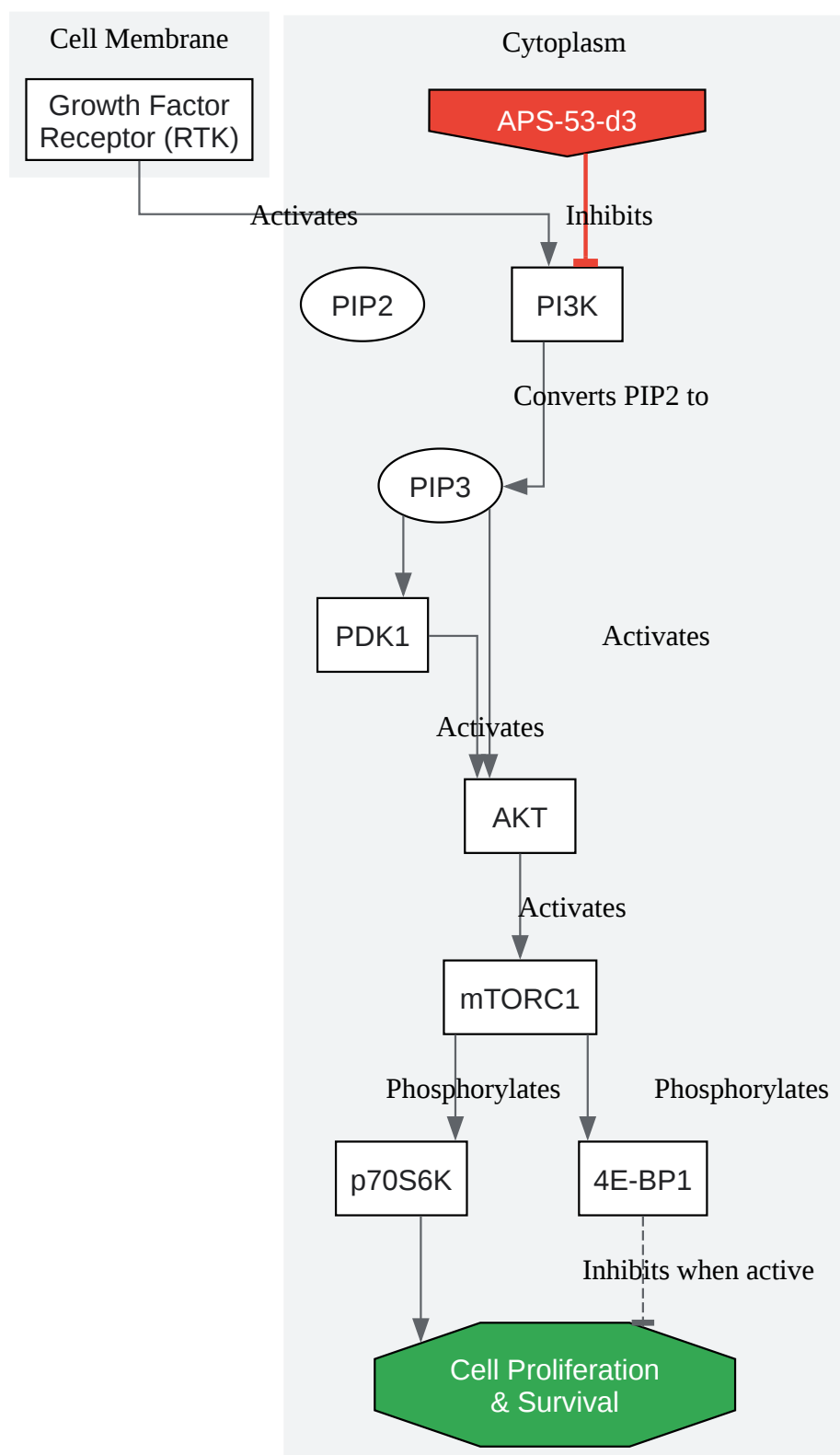
Protocol: pH-Dependent and Plasma Stability Assay

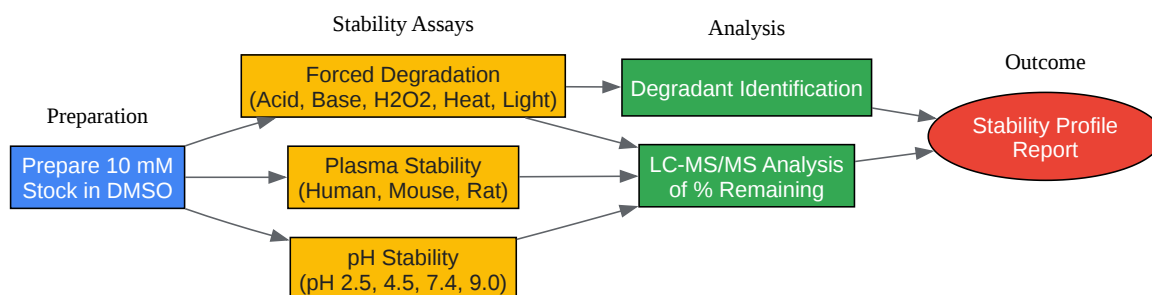
- Prepare a 10 mM stock solution of APS-53-d3 in DMSO.
- Dilute the stock solution into the pre-warmed (37°C) stability medium (aqueous buffer or plasma) to a final concentration of 5 µM.[\[14\]](#)
- Incubate the samples at 37°C.
- At specified time points (e.g., 0, 1, 4, 24, 48 hours), withdraw an aliquot of the sample.
- Immediately quench the reaction by adding 3 volumes of ice-cold acetonitrile containing an internal standard.
- Centrifuge the samples at 10,000 x g for 10 minutes to precipitate proteins.
- Analyze the supernatant by LC-MS/MS to determine the percentage of APS-53-d3 remaining relative to the T=0 time point.[\[14\]](#)

Visualizations

Hypothetical Signaling Pathway Inhibition

APS-53-d3 is hypothesized to be an inhibitor of the PI3K/AKT/mTOR signaling pathway, which is frequently dysregulated in cancer and controls cell proliferation and survival.[\[15\]](#)[\[16\]](#)





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